

# Provisional Safety and Handling Guidelines for 4-(Tetradecylamino)butan-2-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Tetradecylamino)butan-2-ol

Cat. No.: B089496

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Disclaimer: **4-(Tetradecylamino)butan-2-ol** is a novel research chemical with limited publicly available safety and toxicological data. The following guidelines are based on the safety profiles of structurally similar long-chain amino alcohols and general principles of laboratory safety for uncharacterized substances. Researchers, scientists, and drug development professionals must exercise extreme caution and conduct a thorough risk assessment before handling this compound. These guidelines should be adapted to specific laboratory conditions and experimental protocols.

## Introduction

**4-(Tetradecylamino)butan-2-ol** is an amino alcohol that has been identified as a potential component in lipid nanoparticle (LNP) formulations for nucleic acid delivery. As a novel chemical entity, its full toxicological profile has not been established. This guide provides a provisional framework for its safe handling in a research and development setting, drawing parallels from similar molecules and established laboratory safety protocols. The development of new drugs and chemical entities requires a robust risk management strategy to ensure personnel safety.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Hazard Identification and Classification

Due to the lack of specific data for **4-(Tetradecylamino)butan-2-ol**, a precautionary approach to hazard classification is warranted. Based on the structure, which contains an amino group and a long alkyl chain, the compound may exhibit properties of both amines and alcohols. A

safety data sheet for a generic amino alcohol indicates potential for severe skin and eye damage.[\[4\]](#)

Provisional GHS Classification (Based on Analogy):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed.
Skin Corrosion/Irritation	Category 1B/2	Causes severe skin burns and eye damage / Causes skin irritation. <a href="#">[4]</a> <a href="#">[5]</a>
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage. <a href="#">[4]</a> <a href="#">[5]</a>
Specific Target Organ Toxicity - Single Exposure	Category 3	May cause respiratory irritation.
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3	Harmful to aquatic life with long lasting effects.

Note: This classification is provisional and should be updated as more data becomes available.

## Physical and Chemical Properties (Predicted)

The following table summarizes the predicted physical and chemical properties of **4-(Tetradecylamino)butan-2-ol**.

Property	Predicted Value/Information	Source/Basis
Molecular Formula	C18H39NO	Chemical Structure
Molecular Weight	285.51 g/mol	Chemical Structure
Appearance	Likely a solid or viscous liquid at room temperature	Analogy to similar long-chain alcohols and amines
Solubility	Poorly soluble in water; soluble in organic solvents (e.g., ethanol, DMSO)	General properties of long-chain aliphatic compounds
Boiling Point	Not determined	-
Melting Point	Not determined	-
Flash Point	Likely combustible	Analogy to other long-chain alcohols

## Experimental Protocols: Safe Handling and Storage

### 4.1. Engineering Controls

- All handling of **4-(Tetradecylamino)butan-2-ol** should be conducted in a well-ventilated laboratory.
- Use of a certified chemical fume hood is mandatory when handling the neat compound, preparing solutions, or when there is a potential for aerosol generation.<sup>[6]</sup>
- An eyewash station and safety shower must be readily accessible in the immediate work area.<sup>[4]</sup>

### 4.2. Personal Protective Equipment (PPE)

A risk assessment should guide the selection of appropriate PPE. The following are minimum requirements:

PPE Type	Specification	Rationale
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles. <a href="#">[6]</a>	Protects against splashes and aerosols.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Check manufacturer's compatibility data.	Prevents skin contact. <a href="#">[4]</a>
Body Protection	Laboratory coat. A chemically resistant apron may be required for larger quantities. <a href="#">[6]</a>	Protects against skin contact.
Respiratory Protection	Not typically required if handled in a fume hood. If aerosols may be generated outside a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is recommended. <a href="#">[4]</a>	Prevents inhalation of aerosols or vapors.

#### 4.3. Storage

- Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.
- Keep away from sources of ignition.[\[6\]](#)

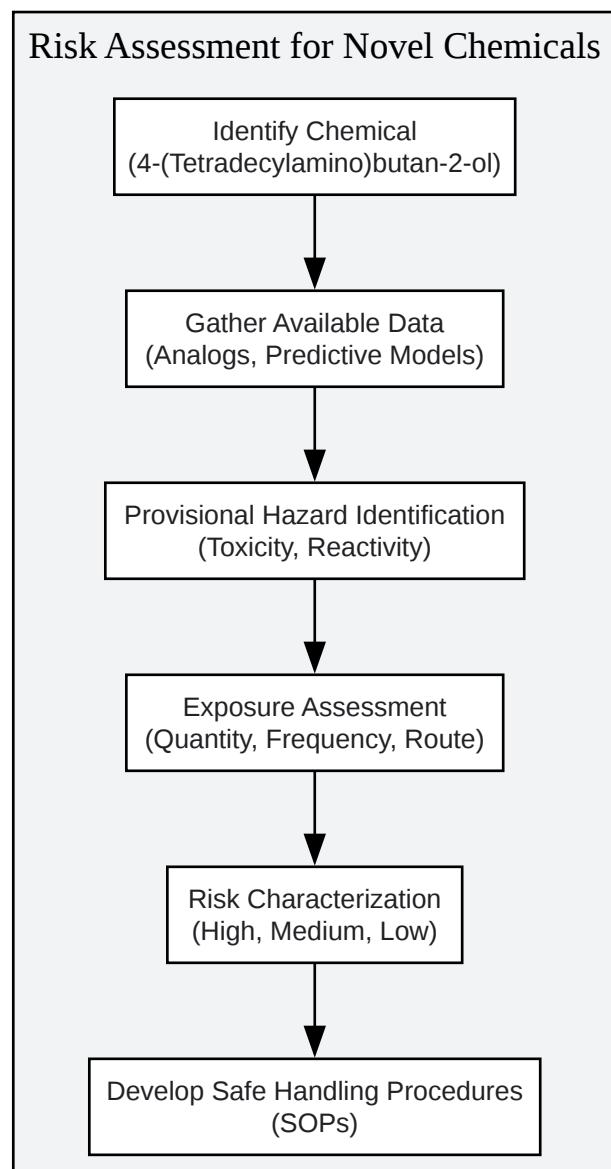
#### 4.4. Spill and Emergency Procedures

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[4\]](#) Ventilate the area and clean the spill site with an appropriate solvent.

- Large Spills: Evacuate the area and prevent entry. Contact the institution's environmental health and safety department.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[4][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][7]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

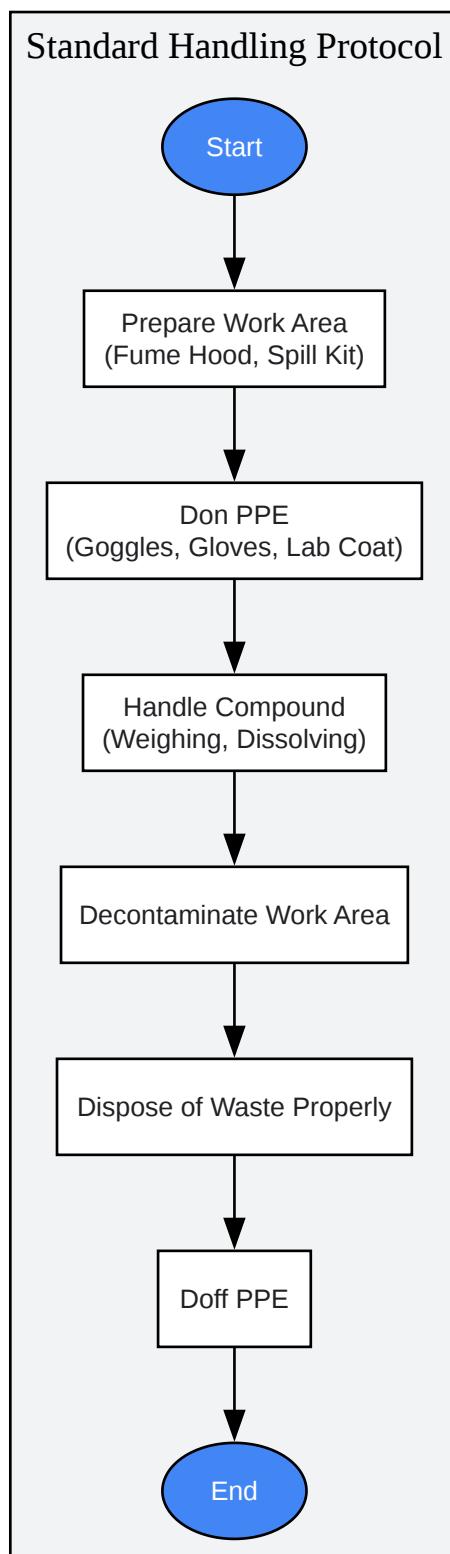
## Diagrams

The following diagrams illustrate key workflows for the safe handling of novel chemical entities like **4-(Tetradecylamino)butan-2-ol**.



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Caption: Risk assessment workflow for novel chemicals.



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Caption: Standard laboratory handling workflow.

## Disposal Considerations

All waste containing **4-(Tetradecylamino)butan-2-ol** should be considered hazardous.

Dispose of in accordance with local, state, and federal regulations. Do not dispose of down the drain.

## Conclusion

The safe handling of novel chemical compounds like **4-(Tetradecylamino)butan-2-ol** is paramount in a research and development setting. While specific toxicological data is not yet available, a cautious approach based on the known hazards of similar amino alcohols and general principles of laboratory safety can mitigate risks. Researchers must remain vigilant, adhere to established safety protocols, and continuously seek to update their understanding of the compound's properties as new information becomes available. The development of novel lipid nanoparticles for therapeutic delivery necessitates a thorough safety evaluation of all components.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

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Address: 3281 E Guasti Rd  
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